

Confident Application in High-Throughput Screening: Application Notes and Protocols

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Compound of Interest

Compound Name: *Confident*

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High-throughput screening (HTS) is a cornerstone of modern drug discovery and biological research, enabling the rapid evaluation of thousands to millions of compounds for their effects on a biological target.^{[1][2]} This document provides detailed application notes and protocols for two common HTS assays: a biochemical Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay for kinase inhibitors and a cell-based luciferase reporter assay for G-Protein Coupled Receptor (GPCR) activation.

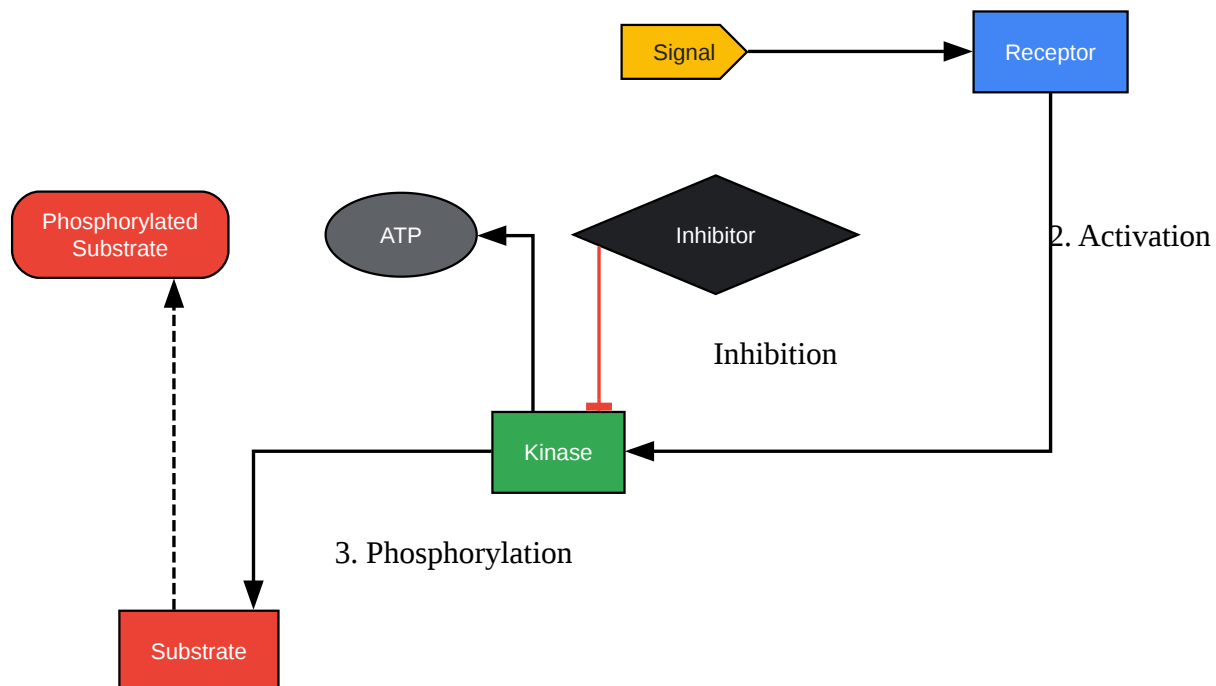
Application Note 1: TR-FRET Assay for Kinase Inhibitor Screening

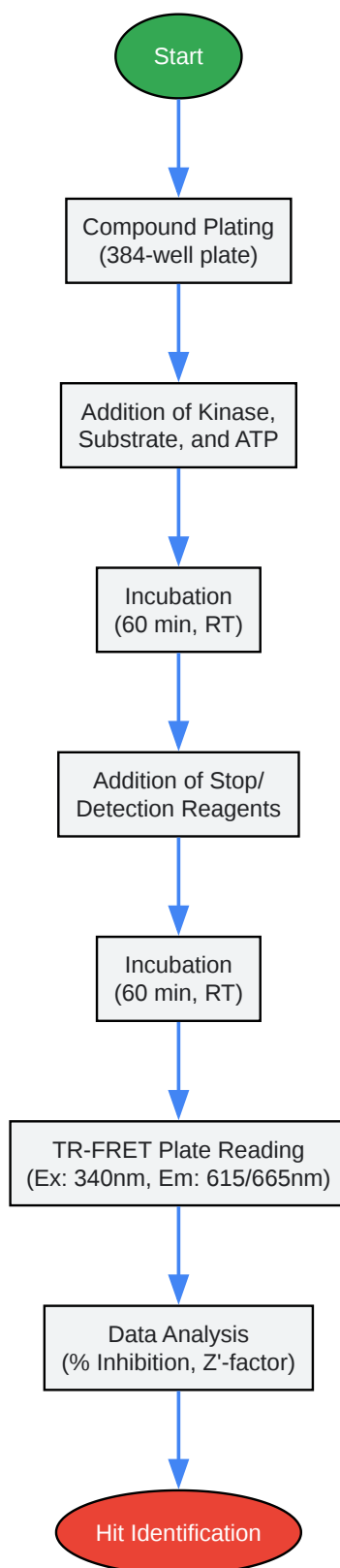
Introduction

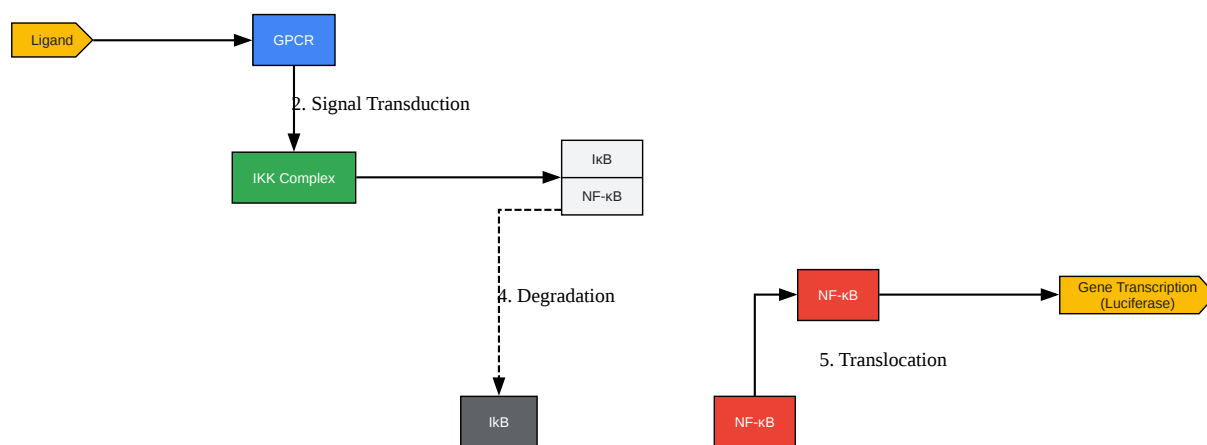
Protein kinases are a critical class of enzymes in cellular signaling, and their dysregulation is implicated in diseases like cancer.^[3] This TR-FRET assay is designed to identify inhibitors of a specific kinase. The assay quantifies the phosphorylation of a substrate peptide by the kinase. ^[3] A Europium (Eu)-labeled anti-phospho-substrate antibody (donor) and a Streptavidin-conjugated acceptor fluorophore that binds to a biotinylated substrate peptide are used.^[3] When the substrate is phosphorylated, the antibody binds, bringing the donor and acceptor into proximity and generating a FRET signal.

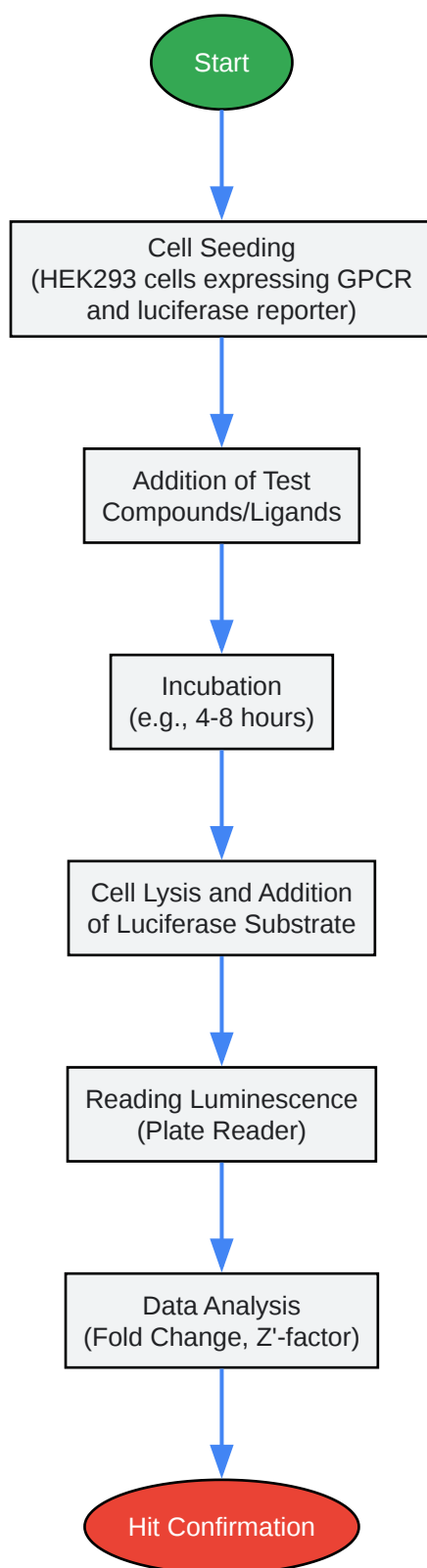
Signaling Pathway: Generic Kinase Cascade

The diagram below illustrates a simplified kinase signaling cascade, where an upstream signal activates a kinase, which in turn phosphorylates a substrate, a process that can be inhibited by small molecules.









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References

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- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
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